

# "Antibacterial agent 265" chemical structure and properties

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## Compound of Interest

Compound Name: Antibacterial agent 265

Cat. No.: B020404

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## An In-depth Technical Guide to Antibacterial Agent 265

This technical guide provides a comprehensive overview of the chemical structure, properties, and antibacterial activity of the quinolone derivative, **Antibacterial Agent 265**. The information is intended for researchers, scientists, and professionals involved in drug development and antimicrobial research.

## Chemical Structure and Properties

**Antibacterial Agent 265**, also identified as Compound 2 in some literature, is chemically known as 1-Cyclopropyl-6,7-difluoro-1,4-dihydro-8-methoxy-4-oxo-3-quinolinecarboxylic acid. [1][2][3] Its structure is characterized by a quinolone core, a cyclopropyl group at the N1 position, two fluorine atoms at C6 and C7, a methoxy group at C8, and a carboxylic acid at C3.

Table 1: Physicochemical Properties of **Antibacterial Agent 265**

Property	Value	Source
CAS Number	112811-72-0	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C14H11F2NO4	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Weight	295.24 g/mol	<a href="#">[5]</a>
SMILES Code	<chem>C1(CC1)N3C2=C(C(=C(C=C2C(C(=C3)C(=O)O)=O)F)F)OC</chem>	<a href="#">[1]</a> <a href="#">[6]</a>
InChI Key	WQJZXSSAMGZVTM-UHFFFAOYSA-N	<a href="#">[1]</a>

## Antibacterial Spectrum

**Antibacterial Agent 265** has demonstrated activity against a range of both Gram-positive and Gram-negative bacteria.[\[5\]](#)[\[7\]](#)[\[8\]](#) A key study by Munshi et al. (2024) investigated its efficacy against several bacterial strains.[\[5\]](#)

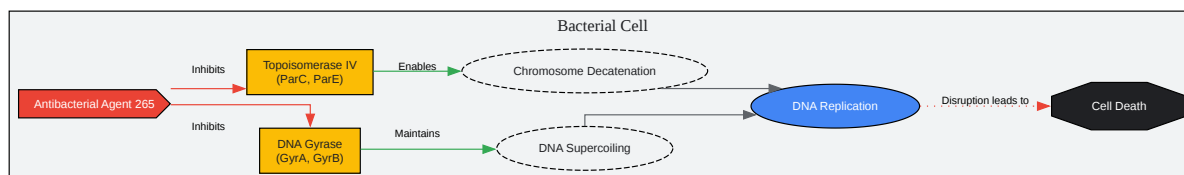
Table 2: Antibacterial Activity of Agent 265

Bacterial Strain	Type	Minimum Inhibitory Concentration (MIC)
Staphylococcus aureus	Gram-positive	Data not publicly available
Micrococcus luteus	Gram-positive	Data not publicly available
Bacillus subtilis	Gram-positive	Data not publicly available
Escherichia coli	Gram-negative	Data not publicly available
Pseudomonas aeruginosa	Gram-negative	Data not publicly available
Flavobacterium devorans	Gram-negative	Data not publicly available

Note: Specific MIC values from the primary literature require access to the full-text article.

## Mechanism of Action: Quinolone Antibiotics

As a member of the quinolone class of antibiotics, **Antibacterial Agent 265** is presumed to exert its bactericidal effect by inhibiting key enzymes involved in bacterial DNA replication: DNA gyrase and topoisomerase IV. This inhibition disrupts essential cellular processes, leading to bacterial cell death.



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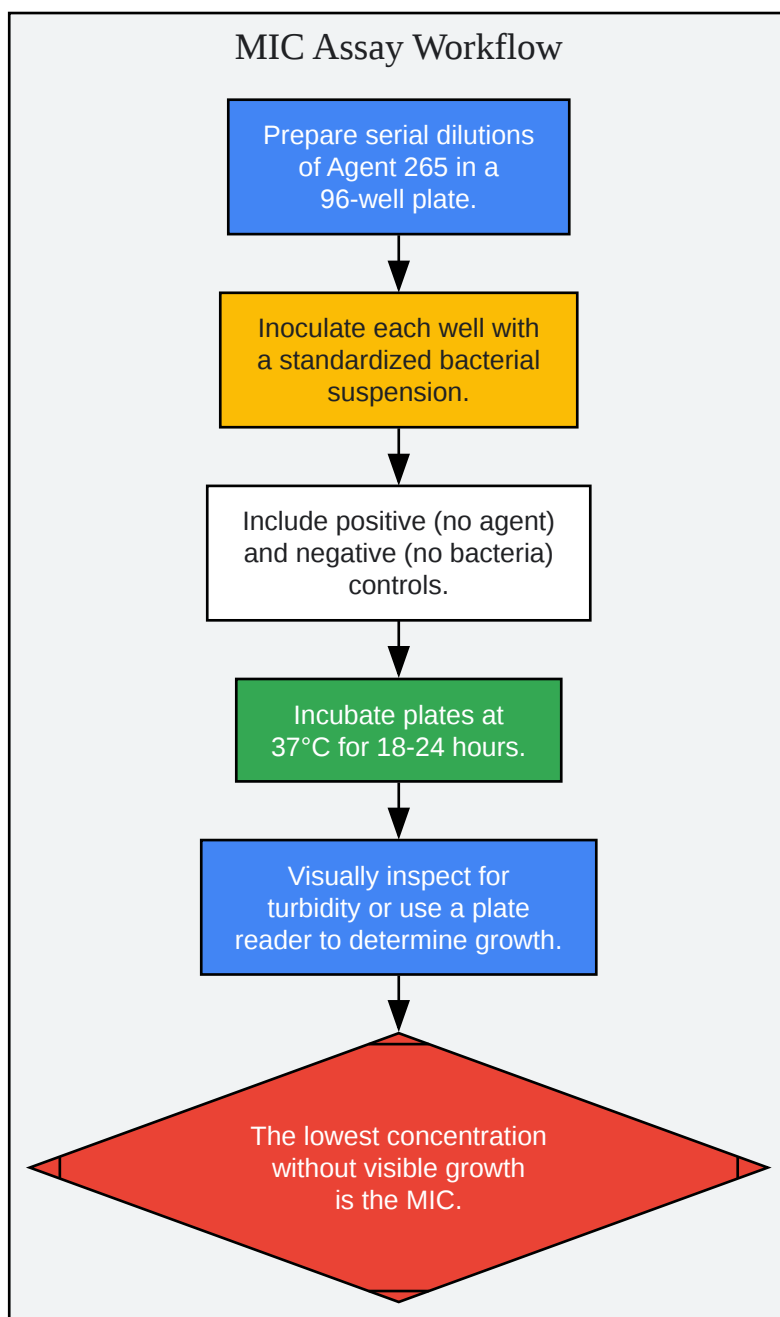
Caption: Proposed mechanism of action for **Antibacterial Agent 265**.

## Experimental Protocols

The following are generalized experimental protocols for assessing the antibacterial activity of a compound like Agent 265. The specific details and conditions for this agent would be found in the primary literature.

### Minimum Inhibitory Concentration (MIC) Assay

The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation. A common method is the broth microdilution assay.



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Caption: Workflow for a standard broth microdilution MIC assay.

Methodology:

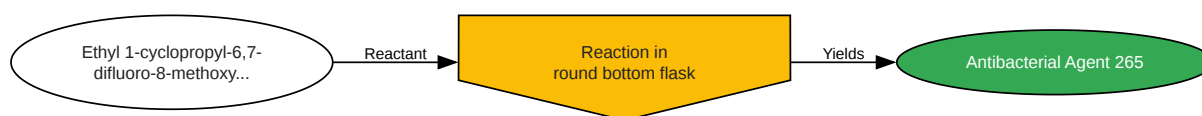
- Preparation of Agent 265 Stock Solution: A stock solution of **Antibacterial Agent 265** is prepared in a suitable solvent (e.g., DMSO) and then diluted in Mueller-Hinton Broth (MHB)

or another appropriate growth medium.

- **Serial Dilution:** Two-fold serial dilutions of the agent are prepared in the wells of a 96-well microtiter plate, resulting in a range of concentrations to be tested.
- **Bacterial Inoculum Preparation:** A standardized inoculum of the test bacterium is prepared to a concentration of approximately  $5 \times 10^5$  colony-forming units (CFU)/mL.
- **Inoculation:** Each well containing the diluted agent is inoculated with the bacterial suspension. A positive control well (broth and bacteria, no agent) and a negative control well (broth only) are included.
- **Incubation:** The plate is incubated under appropriate conditions (e.g., 37°C for 18-24 hours).
- **Result Determination:** The MIC is determined as the lowest concentration of the agent at which there is no visible growth (turbidity) of the bacteria.

## Synthesis

While specific, detailed synthesis protocols are proprietary or found within patent literature, a general synthesis route for similar quinolone carboxylic acids is available.



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- To cite this document: BenchChem. ["Antibacterial agent 265" chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b020404#antibacterial-agent-265-chemical-structure-and-properties]

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